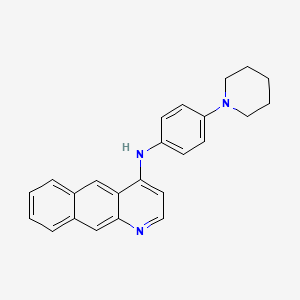

molecular formula C24H23N3 B8786741 N-[4-(piperidin-1-yl)phenyl]benzo[g]quinolin-4-amine

N-[4-(piperidin-1-yl)phenyl]benzo[g]quinolin-4-amine

Cat. No.: B8786741
M. Wt: 353.5 g/mol
InChI Key: VMJRSVFNMYUSKY-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

N-[4-(piperidin-1-yl)phenyl]benzo[g]quinolin-4-amine is a useful research compound. Its molecular formula is C24H23N3 and its molecular weight is 353.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

Molecular Formula

C24H23N3

Molecular Weight

353.5 g/mol

IUPAC Name

N-(4-piperidin-1-ylphenyl)benzo[g]quinolin-4-amine

InChI

InChI=1S/C24H23N3/c1-4-14-27(15-5-1)21-10-8-20(9-11-21)26-23-12-13-25-24-17-19-7-3-2-6-18(19)16-22(23)24/h2-3,6-13,16-17H,1,4-5,14-15H2,(H,25,26)

InChI Key

VMJRSVFNMYUSKY-UHFFFAOYSA-N

Canonical SMILES

C1CCN(CC1)C2=CC=C(C=C2)NC3=CC=NC4=CC5=CC=CC=C5C=C34

Origin of Product

United States

Synthesis routes and methods I

Procedure details

4-Bromobenzo[g]quinoline (7a) (140 mg, 0.54 mmol), 4-(I-piperidino)aniline (115 mg, 1.2 equivalents), tris(dibenzylideneacetone)dipalladium (Pd2(dbba)3, (10 mg, 0.02 equivalents), 1,1′-bis(diphenylphosphino)ferrocene (DPPF, 12 mg, 0.04 equivalents) and sodium t-butoxide (73 mg, 1.4 equiv) in 5 mL of dry toluene were refluxed under a nitrogen atmosphere until observed complete by TLC (approximately 1 h). The mixture was concentrated in vacuo and purification by flash chromatography (gradient: 5 50:50:2 to 60:40:2 hexane:EtOAc:Et3N) provided 148 mg of clean N-[4-(1-piperidinyl)phenyl]benzo[g]quinolin-4-amine (8) (77% yield).
Name
4-Bromobenzo[g]quinoline
Quantity
140 mg
Type
reactant
Reaction Step One
Quantity
115 mg
Type
reactant
Reaction Step One
[Compound]
Name
Pd2(dbba)3
Quantity
10 mg
Type
reactant
Reaction Step One
Quantity
73 mg
Type
reactant
Reaction Step One
Quantity
5 mL
Type
solvent
Reaction Step One
Quantity
0 (± 1) mol
Type
catalyst
Reaction Step One
Quantity
12 mg
Type
catalyst
Reaction Step One

Synthesis routes and methods II

Procedure details

4-Chlorobenzo[g]quinoline (7b) (50 mg, 0.23 mmol), 4-(1-piperidino) aniline (50 mg, 1.2 equivalents), bis(1,5-cyclooctadiene)nickel(O) (Ni(COD)2 1.5 mg, 0.02 equivalents), 1,1′-bis(diphenylphosphino)ferrocene (DPPF, 5 mg, 0.04 equivalents) and sodium t-butoxide (31 mg, 1.4 equiv) in 2.5 mL of dry toluene were refluxed under a 5 nitrogen atmosphere until observed complete by TLC. The mixture was concentrated in vacuo and purified by flash chromatography (gradient: 50:50:2 to 60:40:2 hexane: EtOAc:Et3N) to provide 69 mg of clean N-[4-(1-piperidinyl)phenyl]benzo[g]quinolin-4-amine (8), 85% yield.
Name
4-Chlorobenzo[g]quinoline
Quantity
50 mg
Type
reactant
Reaction Step One
Quantity
50 mg
Type
reactant
Reaction Step One
[Compound]
Name
bis(1,5-cyclooctadiene)nickel(O)
Quantity
1.5 mg
Type
reactant
Reaction Step One
Quantity
31 mg
Type
reactant
Reaction Step One
Quantity
2.5 mL
Type
solvent
Reaction Step One
Quantity
5 mg
Type
catalyst
Reaction Step One
